

Application Notes and Protocols: ELEVATE 2 Clinical Trial

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Rodatristat Ethyl*

CAS No.: *1673571-51-1*

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These application notes provide a detailed overview of the clinical trial design, endpoints, and experimental protocols for the ELEVATE 2 (NCT04712669) clinical trial. This Phase 2b, dose-ranging, randomized, double-blind, placebo-controlled, multicenter study was designed to evaluate the efficacy and safety of **rodatristat ethyl** in patients with Pulmonary Arterial Hypertension (PAH).

Introduction to the ELEVATE 2 Clinical Trial

The ELEVATE 2 trial investigated **rodatristat ethyl**, a peripherally restricted inhibitor of tryptophan hydroxylase 1 (TPH1), as a potential treatment for PAH.[1][2] The rationale for the trial is based on the role of serotonin in the pathogenesis of PAH.[1] TPH1 is the rate-limiting enzyme in the synthesis of serotonin, and its inhibition is hypothesized to reduce the excessive pulmonary artery smooth muscle cell proliferation and contraction that contribute to the disease.[1][3] The trial was designed to assess the impact of two different doses of **rodatristat ethyl** on pulmonary vascular resistance and other key clinical parameters in patients with WHO Group 1 PAH.[4][5][6]

Clinical Trial Design

The ELEVATE 2 trial was a robustly designed study to assess the dose-response, efficacy, and safety of **rodatristat ethyl**.

Study Design and Patient Population

The trial was a Phase 2b, randomized, double-blind, placebo-controlled, multicenter study.^{[4][6]}

Patients were randomized in a 1:1:1 ratio to one of three treatment arms:^{[4][6]}

- **Rodatristat ethyl** 300 mg twice daily
- **Rodatristat ethyl** 600 mg twice daily
- Placebo twice daily

The study was conducted at 64 sites across 16 countries in North America and Europe.^[6] The treatment duration was 24 weeks, with an optional open-label extension period.^{[6][7]}

Table 1: Key Aspects of the ELEVATE 2 Trial Design

Parameter	Description
Study Phase	Phase 2b ^{[4][6]}
Trial Design	Randomized, Double-Blind, Placebo-Controlled, Multicenter ^{[4][6]}
Randomization Ratio	1:1:1 (Placebo: 300 mg BID: 600 mg BID) ^{[4][6]}
Treatment	Rodatristat ethyl (oral) ^[4]
Dosage	300 mg and 600 mg twice daily (BID) ^{[4][6]}
Treatment Duration	24 weeks ^{[5][6]}
Patient Population	WHO Group 1 Pulmonary Arterial Hypertension (PAH), Functional Class (FC) II or III ^{[5][6]}
Sample Size	Approximately 90 patients planned, 108 enrolled ^{[4][6]}

Inclusion and Exclusion Criteria

The study enrolled adult patients with a confirmed diagnosis of PAH.

Table 2: Summary of Key Inclusion and Exclusion Criteria

Inclusion Criteria	Exclusion Criteria
Age $\geq$ 18 years[8][9]	WHO PH Group 2, 3, 4, or 5[4][9]
Confirmed diagnosis of WHO Group 1 PAH (idiopathic, heritable, drug- or toxin-induced, or associated with connective tissue disease, congenital shunts repaired >1 year prior, or stable HIV infection)[4][8][9]	Significant left ventricular dysfunction or valvular heart disease[4]
WHO Functional Class II or III[6][9]	Pregnancy, planning to become pregnant, or lactation[4][9]
Stable on background PAH therapy for at least 12 weeks[6]	Forced expiratory volume in 1 second (FEV1) < 60% of predicted[4][9]
Pulmonary Vascular Resistance (PVR) $\geq$ 350 dyn·s/cm ⁵ [7]	Total lung capacity (TLC) < 70% of predicted (with some exceptions for connective tissue disease-associated PAH)[4][9]
6-Minute Walk Distance (6MWD) between 100-550 meters[7]	Body Mass Index (BMI) < 18 kg/m ² or > 40 kg/m ² [9]

Endpoints

The ELEVATE 2 trial utilized a range of endpoints to comprehensively evaluate the efficacy and safety of **rodatristat ethyl**.

Table 3: Primary, Secondary, and Exploratory Endpoints of the ELEVATE 2 Trial

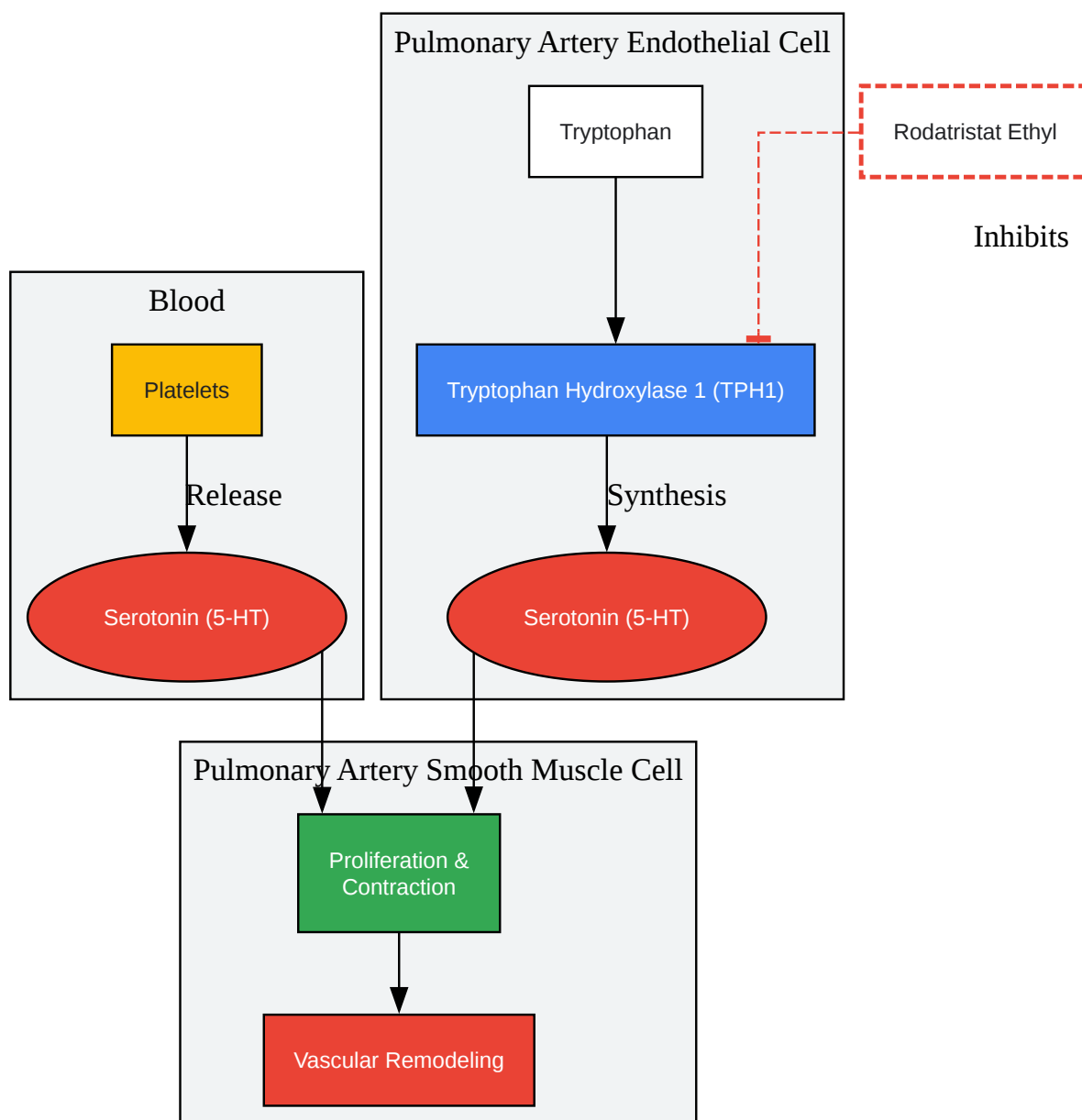
Endpoint Type	Endpoint	Assessment Method
Primary	Percent change from baseline in Pulmonary Vascular Resistance (PVR) at Week 24 ^{[5][6]}	Right Heart Catheterization
Secondary	Change in cardiopulmonary hemodynamics	Right Heart Catheterization
Time to Clinical Worsening	Clinical Assessment	
All-cause mortality	Vital Status Monitoring	
Change in WHO Functional Class (FC)	Physician Assessment	
Change in 6-Minute Walk Distance (6MWD)	6-Minute Walk Test	
Change in N-terminal pro-B-type natriuretic peptide (NT-proBNP)	Blood Test	
Change in Right Ventricular (RV) function	Echocardiography	
Change in PAH-SYMPACT® score	Patient-Reported Outcome Questionnaire	
Change in REVEAL Lite 2 score	Risk Score Calculation	
Exploratory	Time to Clinical Improvement	Clinical Assessment
Change in physical activity	Actigraphy	

Experimental Protocols

Detailed methodologies for the key experiments cited in the ELEVATE 2 trial are outlined below.

Serotonin Signaling Pathway in PAH

The therapeutic rationale for the ELEVATE 2 trial is based on the central role of serotonin in the pathophysiology of PAH. The following diagram illustrates the targeted signaling pathway.



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Serotonin signaling pathway in PAH and the target of **rodatristat ethyl**.

ELEVATE 2 Clinical Trial Workflow

The following diagram outlines the logical flow of a patient's journey through the ELEVATE 2 clinical trial.



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Workflow of the ELEVATE 2 clinical trial.

Right Heart Catheterization (RHC) Protocol

RHC is the gold standard for the diagnosis and hemodynamic assessment of PAH and was used to measure the primary endpoint in the ELEVATE 2 trial.[\[10\]](#)[\[11\]](#)

- Objective: To directly measure hemodynamic parameters in the right heart and pulmonary arteries.
- Procedure:
 - Patient preparation: Patients are typically required to fast for approximately 6 hours before the procedure.[\[10\]](#)
 - Catheter insertion: A thin, flexible tube (Swan-Ganz catheter) is inserted into a large vein, typically in the neck, groin, or arm.
 - Catheter advancement: The catheter is advanced through the right atrium, right ventricle, and into the pulmonary artery.
 - Pressure measurements: Pressures are measured in the right atrium (mean right atrial pressure - mRAP), right ventricle, and pulmonary artery (systolic, diastolic, and mean pulmonary artery pressure - mPAP). Pulmonary capillary wedge pressure (PCWP) is also measured to assess left heart filling pressures.[\[11\]](#)
 - Cardiac output measurement: Cardiac output is typically determined by the thermodilution or Fick method.
 - Calculation of PVR: Pulmonary vascular resistance is calculated using the formula: $PVR = (mPAP - PCWP) / \text{Cardiac Output}$.
- Data Collection: Hemodynamic measurements are recorded at baseline and at the 24-week follow-up to assess the change in PVR.

6-Minute Walk Test (6MWT) Protocol

The 6MWT is a standardized, submaximal exercise test used to assess functional capacity.[\[12\]](#)

- Objective: To measure the distance a patient can walk on a flat, hard surface in 6 minutes.
[12]
- Procedure:
 - Test environment: The test is conducted in a quiet, enclosed corridor, typically 30 meters in length, with markings at regular intervals.[12][13]
 - Pre-test assessment: Baseline heart rate, blood pressure, respiratory rate, and oxygen saturation are recorded.[13] The Borg Dyspnea Scale may be used to assess the patient's perception of breathlessness.[13]
 - Patient instructions: Patients are instructed to walk as far as possible in 6 minutes, and they are allowed to slow down, stop, and rest if necessary.[12]
 - During the test: The administrator provides standardized encouragement at regular intervals.
 - Post-test assessment: The total distance walked (6-minute walk distance - 6MWD) is recorded. Heart rate, blood pressure, respiratory rate, oxygen saturation, and Borg Dyspnea Scale score are reassessed immediately after the test.[13]
- Data Collection: The 6MWD is measured at baseline and at the 24-week follow-up. An increase or decrease of 50 meters is considered a significant change.[13]

Echocardiography for Right Ventricular (RV) Function Protocol

Echocardiography is a non-invasive imaging technique used to assess cardiac structure and function.

- Objective: To evaluate the size and function of the right ventricle.
- Procedure:
 - Image acquisition: Standard echocardiographic views are obtained, with a particular focus on the right heart. This includes the parasternal long-axis, parasternal short-axis, apical

four-chamber, and subcostal views.[14][15]

- Key parameters measured:
 - Tricuspid Annular Plane Systolic Excursion (TAPSE): Measures the longitudinal motion of the tricuspid annulus and reflects RV systolic function.[14][16]
 - RV Fractional Area Change (RVFAC): The percentage change in the RV area from diastole to systole, providing an estimate of RV systolic function.[14][16]
 - RV Wall Thickness: Measured in end-diastole, typically from the subcostal view, to assess for RV hypertrophy.[14][15]
 - Right Atrial and RV Areas: To assess the size and potential dilation of the right heart chambers.[16]
 - TAPSE/sPAP ratio: An index of RV to pulmonary artery (PA) coupling.[16]
- Data Collection: Echocardiographic parameters are measured at baseline and at the 24-week follow-up to assess changes in RV function.

Patient-Reported Outcome (PRO) Questionnaires

- PAH-SYMPACT®: A validated, disease-specific questionnaire to assess the symptoms and impacts of PAH on a patient's life.[5][9] It consists of 22 Likert-scale questions across four domains: cardiovascular symptoms, cardiopulmonary symptoms, physical impact, and cognitive-emotional impact.[1][5][9] Higher scores indicate a worse health-related quality of life.[5][9] The one-day recall version is often used in clinical practice.[1][5]
- REVEAL Lite 2 Score: A simplified risk score calculator for PAH that predicts 1-year mortality.[8][17] It uses a limited number of variables, including:
 - BNP or NT-proBNP levels
 - 6-Minute Walk Distance
 - WHO Functional Class

- Systolic Blood Pressure
- Heart Rate
- Renal function (eGFR)

Statistical Analysis

The primary efficacy analyses in the ELEVATE 2 trial were conducted on the intention-to-treat (ITT) population, which includes all randomized patients.[6][18] Safety analyses were performed on the safety population, comprising all patients who received at least one dose of the study drug.[6][18] The primary endpoint, the percent change in PVR from baseline to week 24, was the main focus of the statistical evaluation.[6][18]

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- To cite this document: BenchChem. [Application Notes and Protocols: ELEVATE 2 Clinical Trial]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b610550/docs#application-notes-and-protocols-elevate-2-clinical-trial>]

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